

# Sumatrol: A Guide to Safe Disposal Procedures for Laboratory Settings

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## Compound of Interest

Compound Name: Sumatrol

Cat. No.: B192465

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For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and environmental responsibility are paramount when handling chemical compounds. This document provides essential logistical and safety information for the proper disposal of **Sumatrol**, a selective herbicide.

**Sumatrol**, identified with CAS No. 82-10-0, is a synthetically derived compound designed to inhibit the growth of unwanted vegetation by disrupting critical enzymatic pathways in plants.<sup>[1]</sup> Its targeted action makes it a valuable tool in agricultural and horticultural applications.<sup>[1]</sup> Proper disposal of unused or waste **Sumatrol** is crucial to prevent environmental contamination and ensure a safe laboratory environment.

## Key Quantitative Data for Sumatrol

The following table summarizes essential quantitative data for **Sumatrol**, critical for safe handling and disposal decisions.

| Property          | Value                                   |
|-------------------|---|
| CAS Number        | 82-10-0[1][2][3]                        |
| Molecular Formula | C23H22O7[1][2][3][4][5]                 |
| Molecular Weight  | 410.42 g/mol [1][3]                     |
| Density           | 1.329 g/cm <sup>3</sup> [2]             |
| Boiling Point     | 606.8°C at 760 mmHg[2]                  |
| Flashing Point    | 212.8°C[2]                              |
| Vapor Pressure    | 2.55E-15 mmHg at 25°C[2]                |
| Long-term Storage | 2°C - 8°C in a well-closed container[1] |

## Experimental Protocol for Sumatrol Disposal

The following protocol outlines a recommended procedure for the disposal of small quantities of **Sumatrol** waste typically generated in a laboratory setting. This procedure is based on general principles of chemical waste management and should be adapted to comply with local, state, and federal regulations. High-temperature incineration is often the preferred method for the disposal of pharmaceutical and chemical waste.[6]

Objective: To safely neutralize and dispose of **Sumatrol** waste in accordance with standard laboratory safety practices.

Materials:

- **Sumatrol** waste (unused product or contaminated materials)
- Sodium hydroxide (NaOH), 5% aqueous solution
- Activated charcoal
- Appropriate personal protective equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Chemical fume hood

- Glass beaker or flask of appropriate size
- Stir plate and stir bar
- pH meter or pH indicator strips
- Hazardous waste container, properly labeled

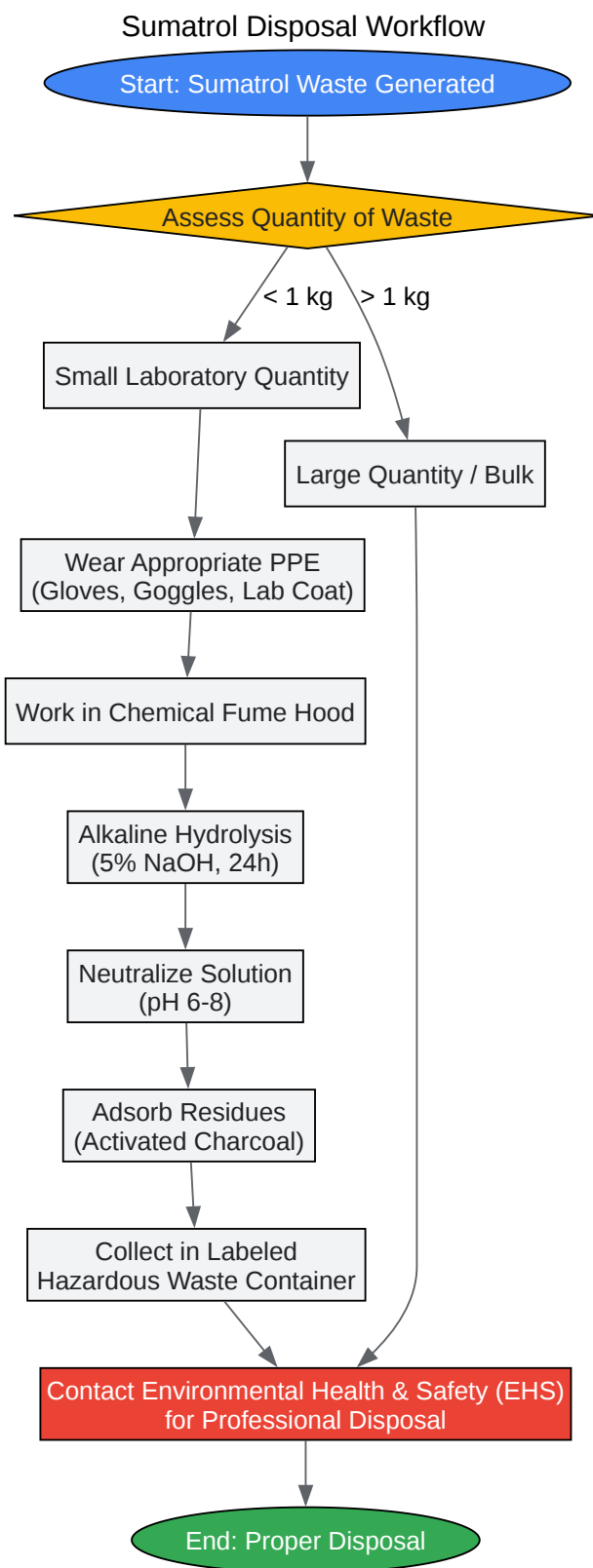
Procedure:

- Preparation and Personal Protective Equipment (PPE):
  - Conduct all disposal procedures within a certified chemical fume hood.
  - Don appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Alkaline Hydrolysis:
  - Carefully transfer the **Sumatrol** waste into a glass beaker or flask. If the waste is solid, dissolve it in a minimal amount of a suitable organic solvent (e.g., ethanol or acetone) before proceeding.
  - Slowly add a 5% aqueous solution of sodium hydroxide to the **Sumatrol** solution while stirring continuously. The addition of a strong base will facilitate the hydrolysis of the active compound.
  - Monitor the pH of the solution using a pH meter or pH indicator strips, aiming for a pH between 10 and 12.
  - Allow the mixture to stir at room temperature for a minimum of 24 hours to ensure complete degradation of the active herbicide.
- Neutralization and Adsorption:
  - After the 24-hour hydrolysis period, neutralize the solution by slowly adding a dilute acid (e.g., 1M hydrochloric acid) until the pH is between 6 and 8.

- Once neutralized, add activated charcoal to the solution (approximately 10g per 100mL of solution) to adsorb any remaining organic residues.
- Stir the mixture for at least one hour.
- Waste Collection and Disposal:
  - The resulting mixture should be collected in a properly labeled hazardous waste container.
  - The container must be clearly marked as "Hazardous Waste" and include the chemical constituents.
  - Arrange for the disposal of the hazardous waste container through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.<sup>[7]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Sumatrol** waste in a laboratory setting.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **Sumatrol** waste.

Disclaimer: The disposal protocol provided is a general guideline. Always consult your institution's specific waste disposal policies and relevant local, state, and federal regulations before proceeding. For large quantities of **Sumatrol**, it is recommended to directly contact a licensed hazardous waste disposal company.

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## References

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